

Application Note: Synthesis of Labeled Methyl 2-Guanidinoacetate for Tracer Studies

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Compound of Interest

Compound Name: Methyl 2-guanidinoacetate

Cat. No.: B15201757

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Introduction

Methyl 2-guanidinoacetate, a key intermediate in the biosynthesis of creatine, is of significant interest in metabolic research. The use of isotopically labeled **methyl 2-guanidinoacetate** as a tracer allows for the in-vivo tracking and quantification of metabolic fluxes, providing valuable insights into creatine metabolism and related disorders. This document outlines two primary methods for the synthesis of labeled **methyl 2-guanidinoacetate**, suitable for use in tracer studies. The protocols provided are based on established chemical principles for guanidinylation and esterification reactions.

Method 1: Two-Step Synthesis from Labeled Glycine Methyl Ester

This method involves the guanidinylation of a commercially available labeled glycine methyl ester hydrochloride. This approach is advantageous as the isotopic label is introduced early in the synthesis via a readily available starting material.

Experimental Protocol

Materials:

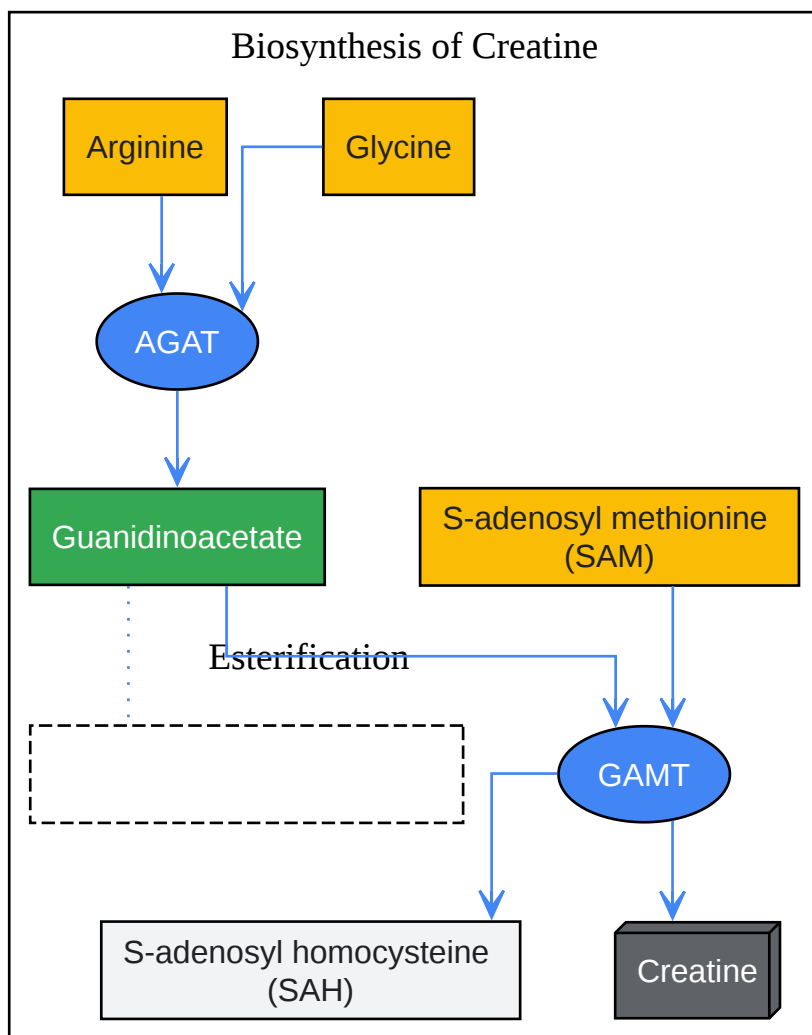
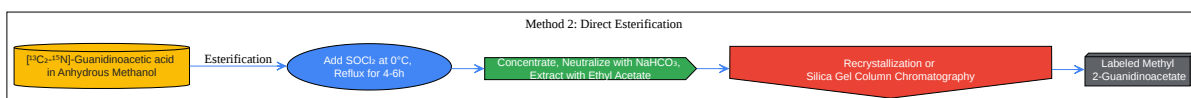
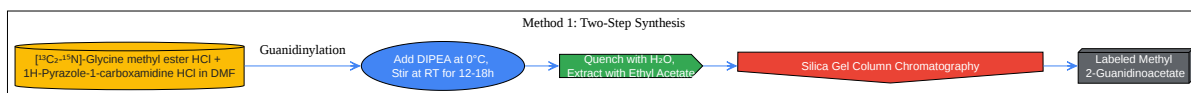
- [$^{13}\text{C}_2$ - ^{15}N]-Glycine methyl ester hydrochloride
- 1H-Pyrazole-1-carboxamidine hydrochloride

- Diisopropylethylamine (DIPEA)
- Dimethylformamide (DMF)
- Diethyl ether
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., dichloromethane, methanol)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve [$^{13}\text{C}_2$ - ^{15}N]-Glycine methyl ester hydrochloride (1.0 eq) and 1H-Pyrazole-1-carboxamidine hydrochloride (1.1 eq) in anhydrous DMF.
- **Base Addition:** Cool the reaction mixture to 0°C in an ice bath. Slowly add DIPEA (2.5 eq) dropwise while stirring.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, quench the reaction by adding water. Extract the aqueous layer with ethyl acetate (3x).
- **Purification:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Chromatography:** Purify the crude product by silica gel column chromatography using a gradient of methanol in dichloromethane to afford the pure labeled **methyl 2-guanidinoacetate**.
- **Characterization:** Confirm the identity and isotopic enrichment of the final product using nuclear magnetic resonance (NMR) and mass spectrometry (MS).

Experimental Workflow



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